

N,N-Dimethyl-13C2-formamide synthesis protocol

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Compound Focus: N,N-Dimethyl-13C2-formamide

CAS No.: 117880-10-1

Cat. No.: S1492594

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Confirmation of the Compound

The compound **N,N-Dimethyl-13C2-formamide** (CAS 117880-10-1) is a known substance used in research. Its molecular formula is $C(13C)_2H_7NO$, indicating that the two carbon atoms in the dimethylamide group are carbon-13 isotopes [1]. This confirms that synthesis of this labeled compound is a recognized endeavor in the field, though a public protocol is not readily available in the current search results.

Potential Synthetic Approaches

Although a direct protocol was not found, the search results point to two general methods for synthesizing standard (non-labeled) DMF. The table below summarizes these methods, which could theoretically be adapted using carbon-13 labeled starting materials.

Method	Description	Key Points
Carbonylation One-Step [2]	Direct reaction of dimethylamine with carbon monoxide.	Most advanced industrial method; uses sodium methoxide catalyst; high purity (98%); no water byproduct; requires high pressure.

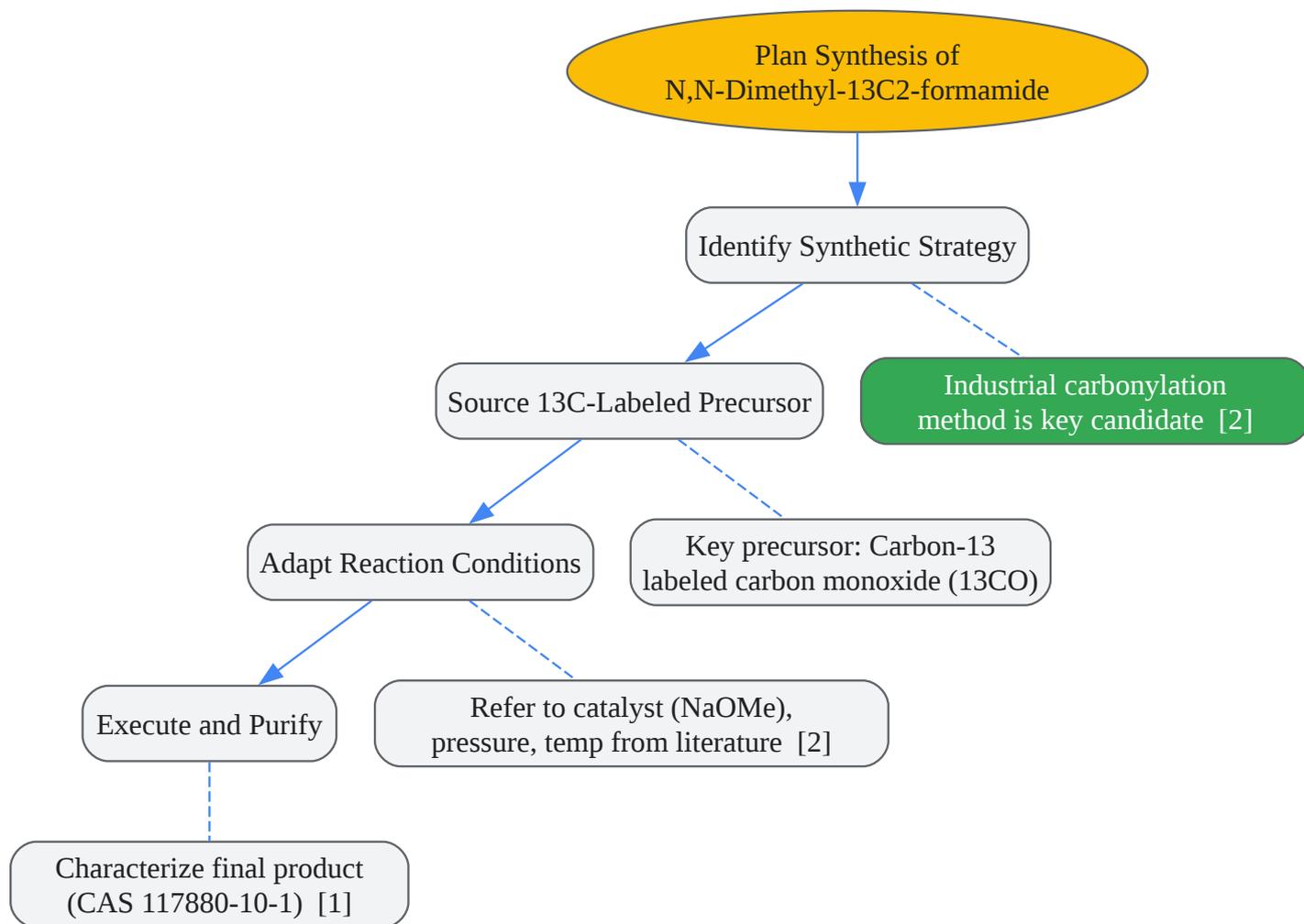
Method	Description	Key Points
Methanol/Ammonia/Carbon Monoxide One-Step [2]	Simplified process using methanol, ammonia, and carbon monoxide.	Reduces raw material costs; highly spontaneous and exothermic reaction; acid/base center strength critical for selectivity.

Suggested Path Forward

Given the absence of a direct protocol, here are practical steps you can take to locate the specialized information you need:

- **Consult Specialized Databases:** Search in-depth synthetic chemistry databases such as **SciFinder-n** or **Reaxys**. These platforms are more likely to contain detailed procedures for isotopically labeled compounds.
- **Review Patent Literature:** Industrial synthesis methods are often detailed in patents. A search on patent databases using the CAS number (117880-10-1) or the compound name could yield a viable process.
- **Adapt Existing Methods:** The core challenge would be to adapt one of the established methods, like the carbonylation one-step process, by using **¹³C-labeled carbon monoxide (¹³CO)** as a precursor.

The following diagram illustrates the logical workflow for planning the synthesis of **N,N-Dimethyl-¹³C₂-formamide** based on the information gathered:



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Workflow for planning the synthesis of N,N-Dimethyl-13C2-formamide

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References

1. , N - N - Dimethyl - 13 | CAS 117880-10-1 | SCBT - Santa... C 2 formamide [scbt.com]

2. How to Synthesize DMF in One Step - IRO Coating Additive [irocoatingadditive.com]

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